

# In-Depth Technical Guide: Physical Properties of 1-Phenylcyclopentanecarbaldehyde

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## Compound of Interest

Compound Name:	1- Phenylcyclopentanecarbaldehyde
Cat. No.:	B1352595

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-Phenylcyclopentanecarbaldehyde**, a key chemical intermediate. The information is presented to support research, development, and quality control activities.

## Core Physical Properties

**1-Phenylcyclopentanecarbaldehyde** is an aromatic aldehyde with a cyclopentyl moiety. Its physical characteristics are crucial for handling, reaction setup, and analytical method development.

## Structural and Molecular Data

The fundamental structural and molecular properties of **1-Phenylcyclopentanecarbaldehyde** are summarized below. This data is foundational for both theoretical modeling and experimental work.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O	<a href="#">[1]</a>
Molecular Weight	174.24 g/mol	<a href="#">[1]</a>
IUPAC Name	1-phenylcyclopentane-1-carbaldehyde	<a href="#">[1]</a>
CAS Number	21573-69-3	<a href="#">[1]</a>
SMILES	C1CCC(C1) (C=O)C2=CC=CC=C2	
InChI	InChI=1S/C12H14O/c13-10-12(8-4-5-9-12)11-6-2-1-3-7-11/h1-3,6-7,10H,4-5,8-9H2	<a href="#">[1]</a>
InChIKey	KZCVVVIPIPHGCOH-UHFFFAOYSA-N	<a href="#">[1]</a>

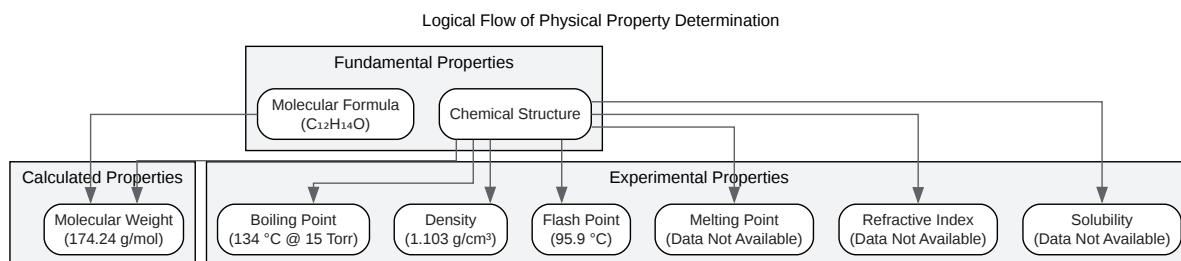
## Experimentally Determined Physical Properties

The following table summarizes the available experimentally determined physical properties for **1-Phenylcyclopentanecarbaldehyde**. It is important to note that melting point and refractive index data were not available in the searched literature.

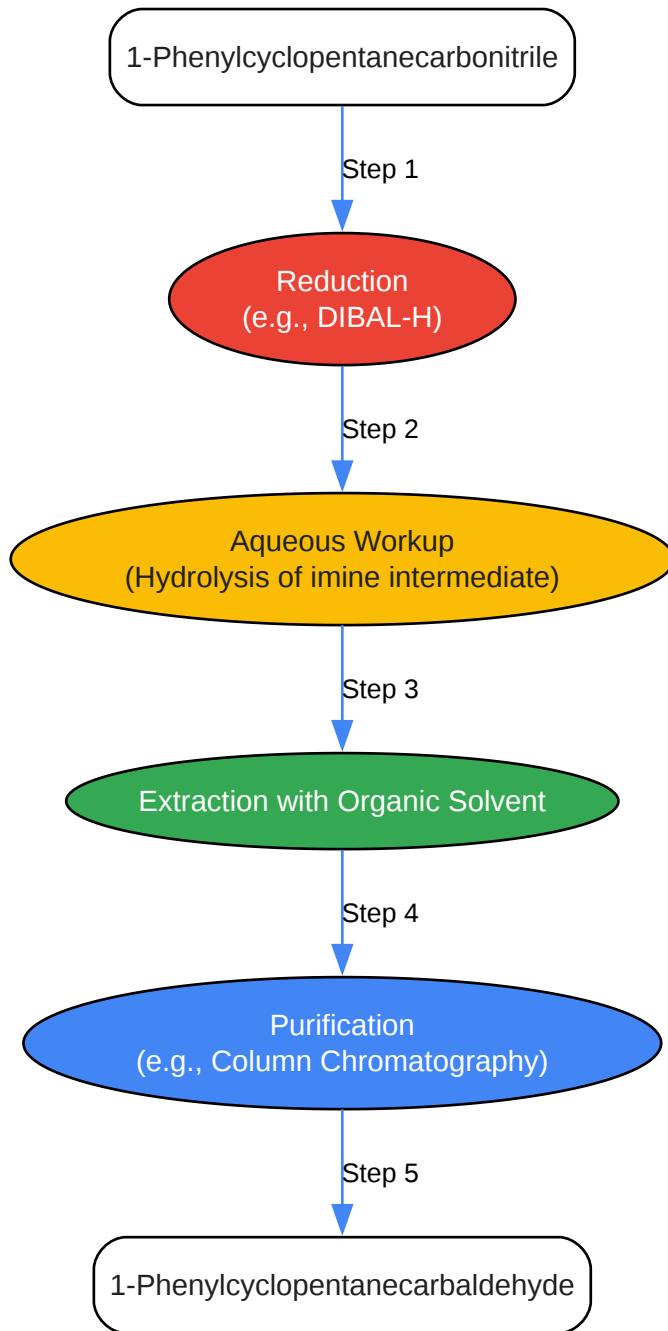
Property	Value	Conditions	Reference
Boiling Point	134 °C	at 15 Torr	<a href="#">[2]</a>
Density	1.103 ± 0.06 g/cm <sup>3</sup>	at 20 °C and 760 Torr	<a href="#">[2]</a>
Flash Point	95.9 ± 14.0 °C	<a href="#">[2]</a>	
Melting Point	Data not available		
Refractive Index	Data not available		
Solubility	Data not available		

## Logical Relationship of Physical Properties

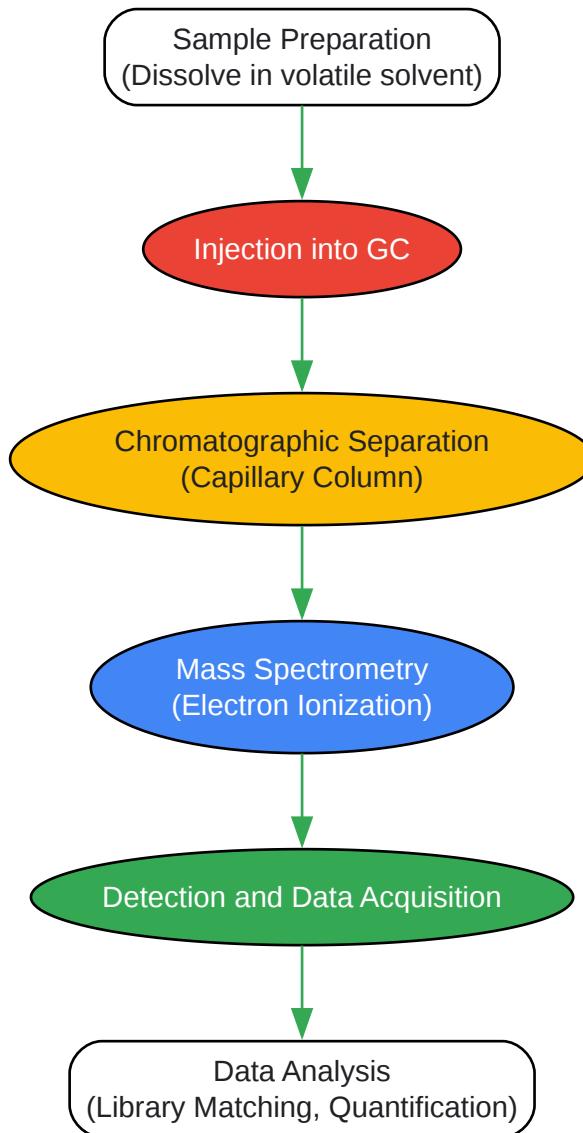
The following diagram illustrates the logical flow and relationship between the fundamental and derived physical properties of a chemical compound like **1-Phenylcyclopentanecarbaldehyde**.



## Hypothetical Synthesis Workflow



## General GC-MS Analysis Workflow

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## References

- 1. blamp.sites.truman.edu [blamp.sites.truman.edu]
- 2. aqmd.gov [aqmd.gov]
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